

# Introduction: The Nitrophenylthiazole Scaffold in Medicinal Chemistry

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## Compound of Interest

Compound Name: 4-(3-Nitrophenyl)thiazole-2-carboxylic acid

CAS No.: 185245-05-0

Cat. No.: B183114

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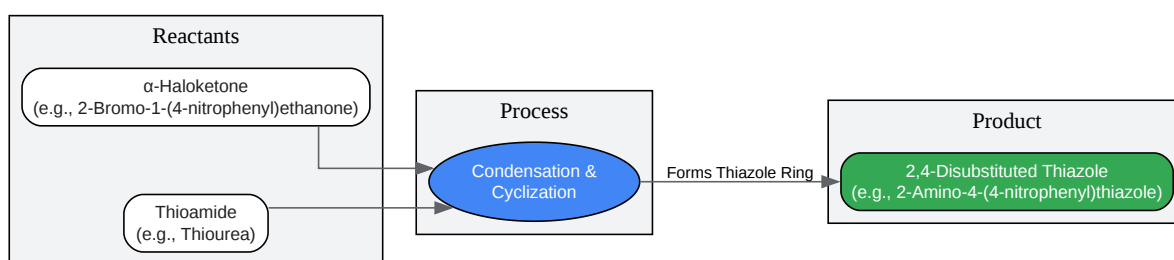
The thiazole ring, an aromatic five-membered heterocycle containing sulfur and nitrogen, is a privileged scaffold in drug discovery. It is a core component of numerous natural products, such as Vitamin B1 (thiamine), and a multitude of synthetic therapeutic agents, including sulfathiazole (an antimicrobial), ritonavir (an antiretroviral), and dasatinib (an anticancer agent). [1][2] Its unique electronic properties, ability to participate in hydrogen bonding, and relative metabolic stability make it an ideal building block for interacting with biological targets.[3][4]

When combined with a nitrophenyl moiety, the resulting nitrophenylthiazole structure becomes a powerful pharmacophore, particularly for developing anti-infective and anticancer agents.[5] [6] The nitro group, a strong electron-withdrawing substituent, is a well-established feature in antimicrobial drugs like metronidazole and nitazoxanide.[7][8] Its presence can significantly modulate the molecule's electronic distribution, redox potential, and ability to engage in specific interactions with target enzymes or receptors. The reduction of the nitro group under hypoxic conditions, often found in tumors and anaerobic microbes, can generate reactive nitrogen species that are cytotoxic, forming a key mechanism of action.[9]

This guide provides a detailed analysis of the structure-activity relationships (SAR) of nitrophenylthiazole derivatives, synthesizing data from numerous studies to offer insights for researchers and drug development professionals. We will explore how specific structural modifications—from the position of the nitro group to substitutions on the thiazole ring—influence antimicrobial, anticancer, and antiparasitic activities, providing a rational framework for the design of next-generation therapeutic agents.

## Core Synthesis Principles: The Hantzsch Thiazole Synthesis

The most fundamental and widely used method for constructing the 2,4-disubstituted thiazole core is the Hantzsch thiazole synthesis. This reaction involves the condensation of an  $\alpha$ -haloketone with a thioamide. For the synthesis of 2-amino-4-(nitrophenyl)thiazole derivatives, the process typically starts with a substituted 2-bromo-1-(nitrophenyl)ethan-1-one which reacts with thiourea. The causality behind this choice is its high efficiency and the ready availability of diverse starting materials, allowing for extensive variation at both the C2 and C4 positions of the thiazole ring to probe structure-activity relationships.



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**Figure 1:** General workflow for the Hantzsch thiazole synthesis.

## Part 1: Antimicrobial Structure-Activity Relationship

Nitrophenylthiazoles have demonstrated significant activity against a broad spectrum of bacteria and fungi. The SAR in this class is heavily influenced by the electronic properties and

spatial arrangement of substituents on both the phenyl and thiazole rings.

## Influence of the Nitro Group

The nitro group is paramount for potent antimicrobial activity. Its strong electron-withdrawing nature is often a prerequisite for the molecule's mechanism of action.

- **Positioning:** The position of the nitro group on the phenyl ring is a critical determinant of activity. Studies consistently show that derivatives with a para-nitro substituent exhibit superior antimicrobial potency compared to their meta or ortho counterparts.[\[10\]](#) This is likely due to the optimal electronic delocalization and molecular geometry conferred by the para position, which enhances interaction with the biological target.
- **Bioisosteric Replacement:** Replacing the nitrophenyl moiety with other groups often leads to a significant reduction in activity. However, combining the thiazole with other nitro-containing heterocycles, such as nitrofuran, can yield compounds with potent and sometimes broader-spectrum antibacterial effects.[\[11\]](#)

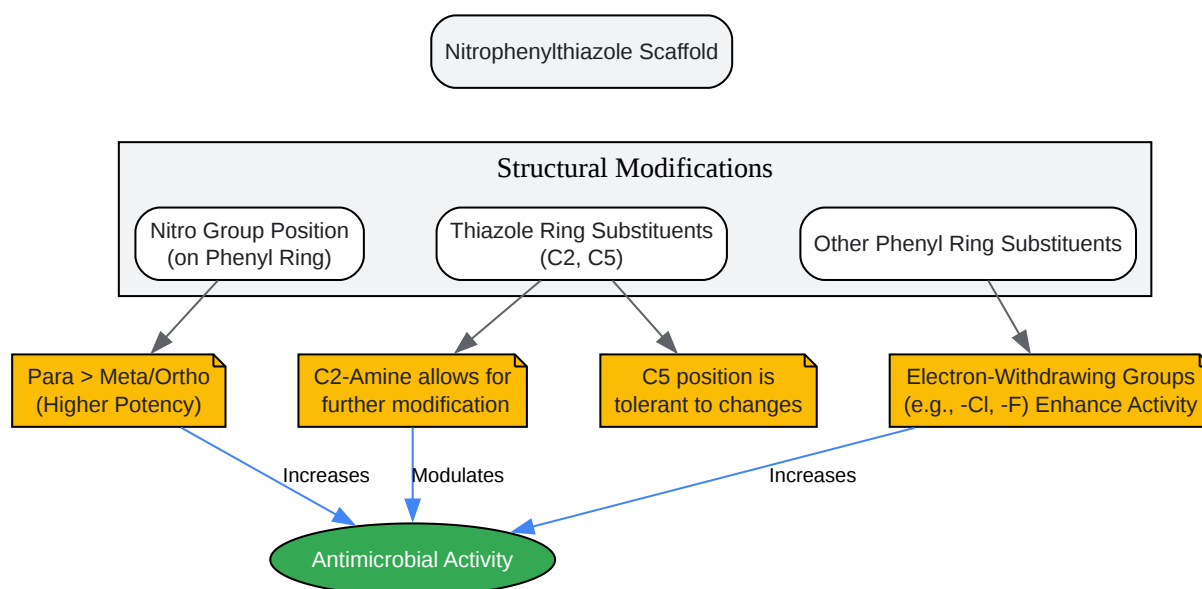
## Substitutions on the Thiazole and Phenyl Rings

Modifications at the C2, C4, and C5 positions of the thiazole ring, as well as additional substitutions on the phenyl ring, allow for the fine-tuning of antimicrobial potency and spectrum.

- **C2 Position:** The 2-position is commonly substituted with an amino group (-NH<sub>2</sub>), which serves as a versatile handle for further derivatization. Converting this amine into Schiff bases or amides can modulate the molecule's lipophilicity and target engagement. Compounds containing a nitro group and a fluoro group at the para position of a phenyl ring attached via a Schiff base linkage showed very good activity against both bacterial and fungal strains.[\[12\]](#)
- **C4 Position:** The C4 position is typically occupied by the nitrophenyl ring. The introduction of other substituents on this phenyl ring, in addition to the nitro group, can further enhance activity. For example, 3,5-dichloro substitution on an associated phenyl ring was found to be favorable for activity against *Candida albicans*.[\[10\]](#)[\[13\]](#)
- **C5 Position:** Activity at the C5 position is variable. In some series, the elimination of a methyl group from this position did not negatively affect antibacterial or antifungal activities, suggesting it is a viable point for modification without losing the core activity.[\[10\]](#)[\[13\]](#)

Conversely, in other scaffolds like thiazolides, substitution at the C5 position with a nitro or halogen group was critical for high potency against the parasite *Cryptosporidium parvum*.<sup>[14]</sup>

The logical relationship between these structural modifications and the resulting antimicrobial activity is summarized below.



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**Figure 2:** Key SAR principles for antimicrobial nitrophenylthiazoles.

## Quantitative Data on Antimicrobial Activity

The following table summarizes the Minimum Inhibitory Concentration (MIC) data for representative nitrophenylthiazole derivatives against various microbial strains.

| Compound Class                      | Substituents                                | Test Organism          | MIC (µg/mL) | Reference                                   |
|-------------------------------------|---------------------------------------------|------------------------|-------------|---------------------------------------------|
| 2-Amino-4-phenylthiazole derivative | Phenyl with 2-nitro group                   | Enterobacter aerogenes | Favorable   | <a href="#">[10]</a> , <a href="#">[13]</a> |
| 2-Amino-4-phenylthiazole derivative | Phenyl with 3,5-dichloro substitution       | Candida albicans       | Favorable   | <a href="#">[10]</a> , <a href="#">[13]</a> |
| Thiazole-Schiff Base                | Phenyl with p-nitro & p-fluoro              | S. aureus, B. subtilis | "Very Good" | <a href="#">[12]</a>                        |
| 2-(hydrazinyl)thiazole derivative   | 4-aryl-2-[2-((5-nitrofuran-2-yl)methylene)] | B. cereus, S. aureus   | 3.9-15.6    | <a href="#">[11]</a>                        |
| 2-(hydrazinyl)thiazole derivative   | 4-aryl-2-[2-((5-nitrofuran-2-yl)methylene)] | E. coli, S. typhi      | 3.9-31.2    | <a href="#">[11]</a>                        |

## Part 2: Anticancer Structure-Activity Relationship

The nitrophenylthiazole scaffold has also yielded compounds with potent cytotoxic activity against a range of cancer cell lines. The SAR for anticancer activity often overlaps with that for antimicrobial action, with a strong emphasis on the role of electron-withdrawing groups.

### Role of the Nitrophenyl Moiety

The para-nitrophenyl group is a recurring feature in the most active anticancer derivatives.

- **Electron-Withdrawing Effect:** A compound featuring a para-nitro moiety on a phenylthiazole carboxamide scaffold demonstrated the best anticancer activity against the SKNMC (neuroblastoma) cell line, highlighting the critical role of this electron-withdrawing group.[\[1\]](#)
- **Hybrid Molecules:** The potency of the nitrophenyl group can be amplified by incorporating it into larger hybrid molecules. For instance, linking a (Z,2Z)-2-chloro-3-(4-nitrophenyl)-2-propenylidene moiety to the 5-position of a 4-thiazolidinone ring resulted in compounds with

submicromolar and micromolar growth inhibitory concentrations (GI<sub>50</sub>) against a panel of 60 cancer cell lines.[15][16] The presence of this specific para-nitrophenyl side chain was deemed essential for achieving these anticancer effects.[15]

- **Isothiazolones:** In a related scaffold, 2-(4-nitrophenyl)isothiazol-3(2H)-one, which lacks other bulky groups, showed potent and selective cytotoxicity against hepatocellular carcinoma cells (Huh7), with CC<sub>50</sub> values as low as 16.2 μM.[17] This suggests the core nitrophenyl-thiazole (or isomer) structure is a powerful cytotoxicophore on its own.

## Influence of Substituents and Linkers

The nature of the substituent at the C2-amino position and the type of heterocyclic core fused or linked to the thiazole are critical for modulating anticancer activity.

- **Thiazolidinone Hybrids:** For the highly active Ciminalum-thiazolidinone hybrids, the nature of the substituent at the N3 position of the thiazolidinone ring was also found to be important, indicating that distal modifications can significantly influence the overall activity profile.[15]
- **Phenothiazine Conjugates:** Linking phenothiazine, a scaffold known to inhibit protein kinase C, to the thiazole ring has also produced derivatives with good cytotoxicity against colon (HT29) and breast (MCF-7) cancer cell lines.[18][19] This hybrid-pharmacophore approach allows for the potential to engage multiple cellular targets.

## Quantitative Data on Anticancer Activity

The following table summarizes the cytotoxic activity of representative nitrophenylthiazole derivatives.

| Compound Class                               | Key Structural Features                             | Cancer Cell Line(s)                   | Activity Metric ( $\mu\text{M}$ ) | Reference |
|----------------------------------------------|-----------------------------------------------------|---------------------------------------|-----------------------------------|-----------|
| N-Phenyl-thiazole-carboxamide                | para-Nitro moiety on phenyl ring                    | SKNMC (neuroblastoma)                 | "Best in series"                  | [1]       |
| Ciminalum-thiazolidinone Hybrid (2h)         | 5-[2-chloro-3-(4-nitrophenyl)-propenylidene] moiety | NCI-60 Panel (average)                | GI <sub>50</sub> : 1.57           | [15]      |
| Ciminalum-thiazolidinone Hybrid (2h)         | 5-[2-chloro-3-(4-nitrophenyl)-propenylidene] moiety | Leukemia (MOLT-4, SR), Colon (SW-620) | GI <sub>50</sub> : < 0.01–0.02    | [15]      |
| 2-(4-Nitrophenyl)isothiazol-3(2H)-one (IsoB) | Simplified nitrophenyl-isothiazolone                | Huh7 (liver cancer)                   | CC <sub>50</sub> : 16.2 (at 72h)  | [17]      |
| 5-Nitrofuran-thiazolidinone Hybrid (14b)     | 5-((5-nitrofuran-2-yl)allylidene) moiety            | MCF-7 (breast cancer)                 | IC <sub>50</sub> : 0.85           | [20]      |
| 5-Nitrofuran-thiazolidinone Hybrid (14b)     | 5-((5-nitrofuran-2-yl)allylidene) moiety            | MDA-MB-231 (breast cancer)            | IC <sub>50</sub> : 6.61           | [20]      |

## Part 3: Antiparasitic Structure-Activity Relationship

Nitroheterocycles are mainstays in the treatment of parasitic diseases, and nitrothiazoles are no exception. The drug nitazoxanide is a prime example, used to treat infections caused by protozoa like *Giardia lamblia* and *Cryptosporidium parvum*.<sup>[7][8]</sup>

### Core Scaffold Requirements

The nitrothiazole core is a validated starting point for potent antiparasitic agents.

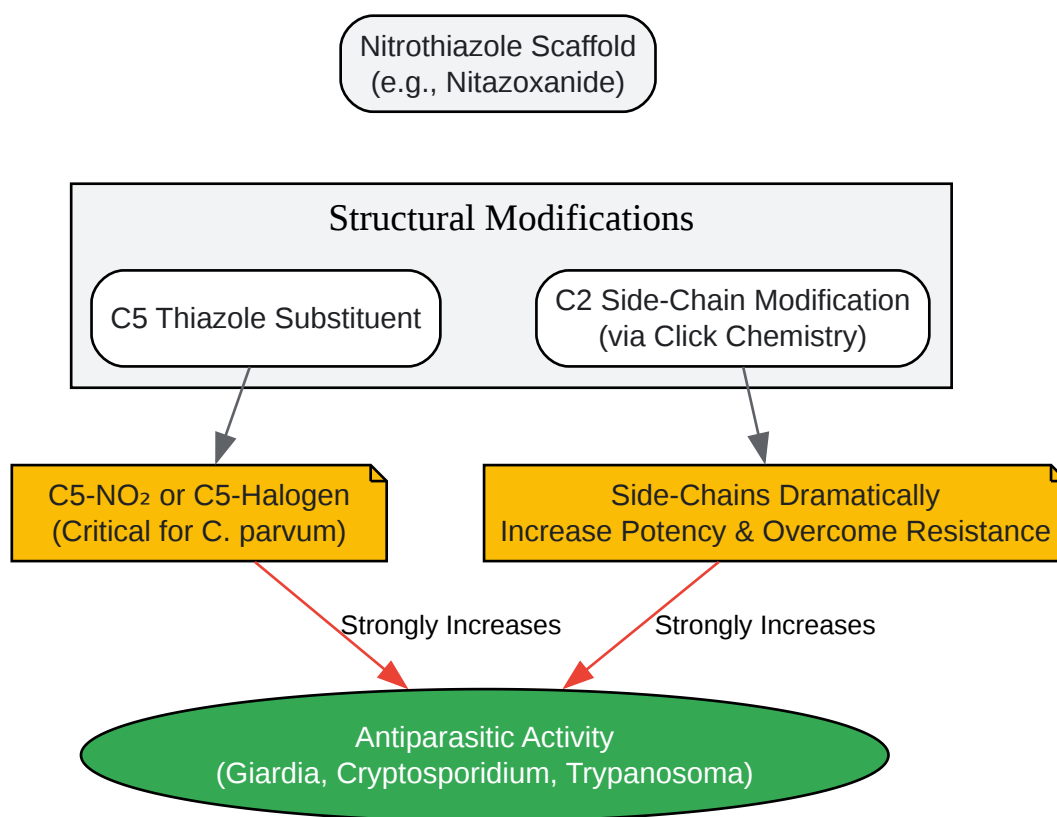
- **Nitro Group Essentiality:** The nitro group is crucial. Its reduction within the anaerobic or microaerophilic environment of many protozoan parasites generates cytotoxic radical species that disrupt cellular function. While halogeno-thiazolides have been explored as nitro-free alternatives, the nitro group remains a hallmark of high potency.[\[14\]](#)
- **Side-Chain Modifications:** Extensive modification of the side chains attached to the nitrothiazole core via click chemistry has been shown to produce derivatives with over 100-fold increases in potency against *G. lamblia*.[\[7\]](#) This demonstrates that while the nitrothiazole core provides the essential "warhead," the side chain is critical for tuning pharmacokinetics, solubility, and target engagement, and can even be used to overcome existing drug resistance mechanisms.[\[7\]](#)[\[8\]](#)

## Influence of Substituent Positioning

The placement of substituents on the thiazole ring directly impacts efficacy against different parasites.

- **C5 Position:** For activity against *Cryptosporidium parvum*, substitution at the 5-position of the thiazole ring is critical. Agents with either a nitro (NO<sub>2</sub>) or a halogen group at this position had lower 50% inhibitory concentrations (IC<sub>50</sub>) than nitazoxanide itself.[\[14\]](#) In contrast, substituting this position with methyl, alkyl, or sulfonyl groups negatively impacted activity.[\[14\]](#)
- **2-Thiadiazole Derivatives:** In a related 1,3,4-thiadiazole scaffold, 2-(nitroaryl)-5-substituted derivatives showed submicromolar IC<sub>50</sub> values against the bloodstream form of *Trypanosoma brucei rhodesiense*, the causative agent of African sleeping sickness.[\[6\]](#) This reinforces that the nitro-heterocycle theme is broadly applicable across various parasitic diseases.





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**Figure 3:** Key SAR principles for antiparasitic nitrophenylthiazoles.

## Quantitative Data on Antiparasitic Activity

The following table summarizes the activity of representative nitro-heterocycles against various parasites.

| Compound Class                  | Key Structural Features                                      | Target Organism        | Activity Metric (IC <sub>50</sub> ) | Reference |
|---------------------------------|--------------------------------------------------------------|------------------------|-------------------------------------|-----------|
| Thiazolide                      | 5-NO <sub>2</sub> or 5-Halogen substitution on thiazole ring | Cryptosporidium parvum | < Nitazoxanide                      | [14]      |
| Thiazolide                      | 5-Methyl or 5-H substitution on thiazole ring                | Cryptosporidium parvum | > Nitazoxanide                      | [14]      |
| Nitrothiazole Derivative        | Extensive side-chain modifications                           | Giardia lamblia        | >100-fold increase                  | [7]       |
| 2-(Nitroaryl)-1,3,4-Thiadiazole | Various 5-substitutions                                      | T. b. rhodesiense      | Submicromolar                       | [6]       |
| 3-nitroimidazo[1,2-b]pyridazine | Novel fused scaffold                                         | Giardia lamblia        | >1000-fold vs Metro.                | [5]       |

## Part 4: Experimental Protocols

To ensure reproducibility and adherence to authoritative standards, the following section details common, validated protocols for the synthesis and biological evaluation of nitrophenylthiazole derivatives.

### Protocol: Hantzsch Synthesis of 2-Amino-4-(4-nitrophenyl)thiazole

This protocol describes a standard procedure for synthesizing the core scaffold, which serves as a starting point for further derivatization.

Materials:

- 2-Bromo-1-(4-nitrophenyl)ethan-1-one

- Thiourea
- Ethanol (absolute)
- Round-bottom flask with reflux condenser
- Stirring plate with heating mantle
- Filtration apparatus (Büchner funnel)
- Thin-Layer Chromatography (TLC) supplies

#### Step-by-Step Procedure:

- **Reactant Setup:** In a 100 mL round-bottom flask, dissolve 2-bromo-1-(4-nitrophenyl)ethan-1-one (10 mmol, 1 eq.) in 40 mL of absolute ethanol.
- **Addition of Thioamide:** To the stirred solution, add thiourea (12 mmol, 1.2 eq.).
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux (approx. 78°C) using a heating mantle. Maintain reflux with continuous stirring for 3-4 hours.
  - **Causality:** Heating provides the necessary activation energy for the condensation and subsequent intramolecular cyclization to form the thiazole ring. Ethanol serves as a suitable polar protic solvent for the reactants.
- **Reaction Monitoring:** Monitor the progress of the reaction by TLC (e.g., using a 7:3 hexane:ethyl acetate mobile phase). The disappearance of the starting  $\alpha$ -haloketone spot indicates reaction completion.
- **Product Isolation:** After completion, cool the reaction mixture to room temperature. A yellow solid precipitate (the hydrobromide salt of the product) should form.
- **Filtration:** Collect the solid product by vacuum filtration using a Büchner funnel. Wash the solid with a small amount of cold ethanol to remove any unreacted starting materials.
- **Neutralization (Optional but Recommended):** To obtain the free base, suspend the collected solid in water and neutralize by the slow addition of a saturated sodium bicarbonate solution

until the effervescence ceases and the pH is ~7-8.

- Final Collection & Drying: Filter the resulting yellow solid (the free amine), wash thoroughly with deionized water, and dry under vacuum to yield the final product, 2-amino-4-(4-nitrophenyl)thiazole.
- Characterization: Confirm the structure and purity of the product using standard analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and Mass Spectrometry.

## Protocol: MTT Assay for In Vitro Cytotoxicity Evaluation

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a standard colorimetric method for assessing the metabolic activity of cells and, by extension, the cytotoxicity of a compound.

Materials:

- Human cancer cell line (e.g., MCF-7, Huh7)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- 96-well cell culture plates
- Test compound (dissolved in DMSO, then diluted in media)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Multichannel pipette
- Microplate reader (absorbance at ~570 nm)

Step-by-Step Procedure:

- Cell Seeding: Seed the selected cancer cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu\text{L}$  of complete medium. Incubate for 24 hours at 37°C in a 5%  $\text{CO}_2$  atmosphere to allow for cell attachment.

- Self-Validation: Include wells for "untreated control" (cells + media), "vehicle control" (cells + media with max DMSO concentration), and "blank" (media only).
- Compound Treatment: Prepare serial dilutions of the nitrophenylthiazole test compound in culture medium. Remove the old medium from the wells and add 100  $\mu$ L of the diluted compound solutions. Incubate for the desired exposure time (e.g., 24, 48, or 72 hours).<sup>[17]</sup>
- MTT Addition: After incubation, carefully remove the compound-containing medium. Add 100  $\mu$ L of fresh medium and 10  $\mu$ L of MTT solution (5 mg/mL) to each well. Incubate for 3-4 hours at 37°C.
  - Causality: Viable cells with active mitochondrial reductases will cleave the yellow tetrazolium salt (MTT) into insoluble purple formazan crystals.
- Formazan Solubilization: Remove the MTT-containing medium. Add 100  $\mu$ L of a solubilization solution (e.g., DMSO) to each well. Pipette up and down gently to dissolve the formazan crystals completely.
- Absorbance Reading: Measure the absorbance of each well at 570 nm using a microplate reader. The absorbance is directly proportional to the number of viable cells.
- Data Analysis:
  - Subtract the average absorbance of the blank wells from all other readings.
  - Calculate the percentage of cell viability for each concentration relative to the vehicle control:  $(\text{Abs\_treated} / \text{Abs\_vehicle\_control}) * 100$ .
  - Plot the percentage of viability against the log of the compound concentration and use non-linear regression to determine the  $\text{IC}_{50}$  (the concentration that inhibits 50% of cell growth).

## Conclusion and Future Outlook

The nitrophenylthiazole scaffold is a remarkably versatile and potent platform in medicinal chemistry. The structure-activity relationships discussed herein reveal clear and actionable principles for the rational design of novel therapeutics. The para-positioning of the nitro group

on the phenyl ring is a consistent feature for enhancing antimicrobial, anticancer, and antiparasitic activities. Furthermore, the C2 and C5 positions of the thiazole ring serve as key points for modification, allowing for the attachment of diverse side chains that can dramatically improve potency, modulate pharmacokinetics, and overcome drug resistance.

Future research should focus on a multi-pronged approach:

- **Mechanism of Action Studies:** While the reduction of the nitro group is a presumed mechanism, further studies are needed to identify the specific cellular targets and pathways affected by these compounds in different pathogens and cancer cells.
- **Hybrid-Pharmacophore Design:** The success of thiazolidinone and phenothiazine hybrids suggests that combining the nitrophenylthiazole core with other known pharmacophores is a fruitful strategy for developing multi-targeted or highly potent agents.[\[15\]](#)[\[18\]](#)
- **Toxicity and Selectivity Profiling:** A critical step in development will be to systematically assess the toxicity of these potent compounds against normal mammalian cells to establish a therapeutic window, as was demonstrated for the selective liver cancer agent IsoB.[\[17\]](#)

By leveraging these established SAR principles and exploring new chemical space through innovative synthetic strategies, the nitrophenylthiazole scaffold holds immense promise for addressing urgent global health challenges, from drug-resistant infections to aggressive cancers.

## References

- An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023). (n.d.). MDPI. Retrieved January 15, 2026, from [\[Link\]](#)
- Synthesis and Biological Evaluation of Novel Thiadiazole Derivatives as Antiplatelet Agents. (n.d.). Tehran University of Medical Sciences. Retrieved January 15, 2026, from [\[Link\]](#)
- An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023). (2024). National Institutes of Health. Retrieved January 15, 2026, from [\[Link\]](#)

- And yet they glow: thiazole based push-pull fluorophores containing nitro groups and the influence of regioisomerism. (2015). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- 2-(4-Nitrophenyl)isothiazol-3(2H)-one: A Promising Selective Agent against Hepatocellular Carcinoma Cells. (2024). MDPI. Retrieved January 15, 2026, from [[Link](#)]
- N-Phenyl-2-p-tolylthiazole-4-carboxamide derivatives: Synthesis and cytotoxicity evaluation as anticancer agents. (n.d.). National Institutes of Health. Retrieved January 15, 2026, from [[Link](#)]
- Nitro-group containing heterocyclic aromatic compounds with antiparasitic activities. (n.d.). ResearchGate. Retrieved January 15, 2026, from [[Link](#)]
- An Overview of Thiazole Derivatives and its Biological Activities. (2023). Pharmascope. Retrieved January 15, 2026, from [[Link](#)]
- Synthesis and Anticancer Activity Evaluation of 5-[2-Chloro-3-(4-nitrophenyl)-2-propenylidene]-4-thiazolidinones. (2021). National Institutes of Health. Retrieved January 15, 2026, from [[Link](#)]
- Evaluation of new thiazolide/thiadiazolide derivatives reveals nitro group-independent efficacy against in vitro development of *Cryptosporidium parvum*. (2010). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- Click Chemistry-Facilitated Structural Diversification of Nitrothiazoles, Nitrofurans, and Nitropyrroles Enhances Antimicrobial Activity against *Giardia lamblia*. (2017). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- Synthesis and biological evaluation of some novel thiazole compounds as potential anti-inflammatory agents. (2013). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- Design, synthesis, and biological investigation of new thiazole-based derivatives as multi-targeted inhibitors endowed with antiproliferative, antioxidant, and antibacterial properties. (n.d.). Frontiers Media. Retrieved January 15, 2026, from [[Link](#)]
- Click Chemistry-Facilitated Structural Diversification of Nitrothiazoles, Nitrofurans, and Nitropyrroles Enhances Antimicrobial Activity against *Giardia lamblia*. (2017). National

Institutes of Health. Retrieved January 15, 2026, from [[Link](#)]

- Synthesis and Anticancer Activity Evaluation of 5-[2-Chloro-3-(4-nitrophenyl)-2-propenylidene]-4-thiazolidinones. (2021). ResearchGate. Retrieved January 15, 2026, from [[Link](#)]
- Design, Synthesis, and Biological Evaluations of Novel Azothiazoles Based on Thioamide. (n.d.). MDPI. Retrieved January 15, 2026, from [[Link](#)]
- Synthesis and Bioactivity of Novel Phenothiazine-Based Thiazole Derivatives. (2014). ResearchGate. Retrieved January 15, 2026, from [[Link](#)]
- Synthesis and Anticancer Activity Evaluation of New 5-((5-Nitrofuran-2-yl)allylidene)-2-thioxo-4-thiazolidinones. (n.d.). MDPI. Retrieved January 15, 2026, from [[Link](#)]
- 2-(Nitroaryl)-5-Substituted-1,3,4-Thiadiazole Derivatives with Antiprotozoal Activities: In Vitro and In Vivo Study. (2022). National Institutes of Health. Retrieved January 15, 2026, from [[Link](#)]
- Recent Literature on the Synthesis of Thiazole Derivatives and their Biological Activities. (n.d.). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- Structure-activity relationships of phenothiazines and related drugs for inhibition of protein kinase C. (n.d.). PubMed. Retrieved January 15, 2026, from [[Link](#)]
- Synthesis and antimicrobial activity evaluation of novel nitrofuranthiazoles. (2016). ResearchGate. Retrieved January 15, 2026, from [[Link](#)]
- Cellular mechanism of action of 2-nitroimidazoles as hypoxia-selective therapeutic agents. (2022). Nature. Retrieved January 15, 2026, from [[Link](#)]
- An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. (2021). National Institutes of Health. Retrieved January 15, 2026, from [[Link](#)]



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## Sources

- 1. N-Phenyl-2-p-tolylthiazole-4-carboxamide derivatives: Synthesis and cytotoxicity evaluation as anticancer agents - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [globalresearchonline.net](https://globalresearchonline.net) [[globalresearchonline.net](https://globalresearchonline.net)]
- 3. Frontiers | Design, synthesis, and biological investigation of new thiazole-based derivatives as multi-targeted inhibitors endowed with antiproliferative, antioxidant, and antibacterial properties [[frontiersin.org](https://frontiersin.org)]
- 4. Recent Literature on the Synthesis of Thiazole Derivatives and their Biological Activities - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 6. 2-(Nitroaryl)-5-Substituted-1,3,4-Thiadiazole Derivatives with Antiprotozoal Activities: In Vitro and In Vivo Study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. Click Chemistry-Facilitated Structural Diversification of Nitrothiazoles, Nitrofurans, and Nitropyrroles Enhances Antimicrobial Activity against Giardia lamblia - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 8. Click Chemistry-Facilitated Structural Diversification of Nitrothiazoles, Nitrofurans, and Nitropyrroles Enhances Antimicrobial Activity against Giardia lamblia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. Cellular mechanism of action of 2-nitroimidazoles as hypoxia-selective therapeutic agents - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 10. An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023) [[mdpi.com](https://mdpi.com)]
- 11. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 12. An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. An Overview of the Structure–Activity Relationship in Novel Antimicrobial Thiazoles Clubbed with Various Heterocycles (2017–2023) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 14. Evaluation of new thiazolide/thiadiazolide derivatives reveals nitro group-independent efficacy against in vitro development of *Cryptosporidium parvum* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Synthesis and Anticancer Activity Evaluation of 5-[2-Chloro-3-(4-nitrophenyl)-2-propenylidene]-4-thiazolidinones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 17. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 18. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 19. Structure-activity relationships of phenothiazines and related drugs for inhibition of protein kinase C - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 20. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
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